

o-Vanillin biological activity mechanisms

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Compound Focus: o-Vanillin

CAS No.: 148-53-8

Cat. No.: S588619

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Quantitative Biological Activity Data

The biological effects of vanillin derivatives are quantifiable across various assays. The following tables summarize key findings on antimicrobial and anticancer activity, as well as enzyme inhibition.

Table 1: Antimicrobial Activity of Vanillin Derivatives (MIC Values) [1]

Compound	<i>S. aureus</i> (µg/mL)	<i>E. faecalis</i> (µg/mL)	<i>E. coli</i> (µg/mL)	<i>P. aeruginosa</i> (µg/mL)
Van3	31.25	62.5	125	250
Van5	62.5	62.5	250	250
Vanillin (from literature) [2]	1.25 - 2.5 mg/mL (vs. various MDR <i>E. coli</i> and <i>Salmonella</i>)			

Table 2: Anticancer and Enzyme Inhibition Activity [1]

Compound	Cell Viability (MCF-7 Breast Cancer)	Acetylcholinesterase (AChE) Inhibition
Van2	< 40% at 50 µg/mL	-

Compound	Cell Viability (MCF-7 Breast Cancer)	Acetylcholinesterase (AChE) Inhibition
Van1	-	50% inhibition at 10 µg/mL

Experimental Protocols

To ensure reproducibility, here are the detailed methodologies for key experiments cited in the research.

Protocol 1: Determination of Minimum Inhibitory Concentration (MIC) [2] This protocol is used to evaluate the antibacterial activity of a compound.

- **Bacterial Preparation:** Grow bacterial strains (e.g., *E. coli*, *S. aureus*) to the logarithmic growth phase.
- **Inoculum Standardization:** Dilute the bacterial culture to a concentration of approximately 10^5 CFU/mL.
- **Compound Dilution:** Serially dilute the vanillin or its derivative two-fold in a suitable solvent like PBS.
- **Inoculation:** Add 90 µL of the standardized bacterial inoculum to each well of a 96-well plate.
- **Treatment:** Add 10 µL of each compound dilution to the wells.
- **Incubation & Analysis:** Incubate the plate at 37°C for 16-18 hours. The **MIC value** is determined as the lowest concentration of the compound that completely inhibits visible bacterial growth.

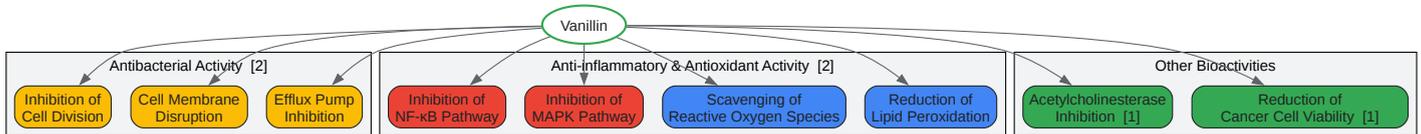
Protocol 2: Assessment of Anti-inflammatory Activity In Vitro [2] This protocol measures a compound's ability to reduce inflammation in cell models.

- **Cell Culture & Stimulation:** Use a macrophage cell line like RAW 264.7. Stimulate the cells with bacterial Lipopolysaccharide (LPS) to induce an inflammatory response.
- **Compound Treatment:** Co-treat the cells with varying concentrations of the test compound (e.g., vanillin).
- **Measurement of Markers:** After incubation, assess the levels of key inflammatory mediators in the culture supernatant. This is typically done using ELISA kits for cytokines such as **Tumor Necrosis Factor α (TNF- α)**, **Interleukin 6 (IL-6)**, **Interleukin 1 β (IL-1 β)**, and the anti-inflammatory **Interleukin 10 (IL-10)**.
- **Data Analysis:** Compare the levels of these mediators in treated cells against LPS-stimulated but untreated controls to determine the compound's anti-inflammatory efficacy.

Creating Diagrams with Graphviz

The following Graphviz diagrams visualize the core mechanisms and experimental workflows. You can use the provided DOT code to generate these diagrams yourself.

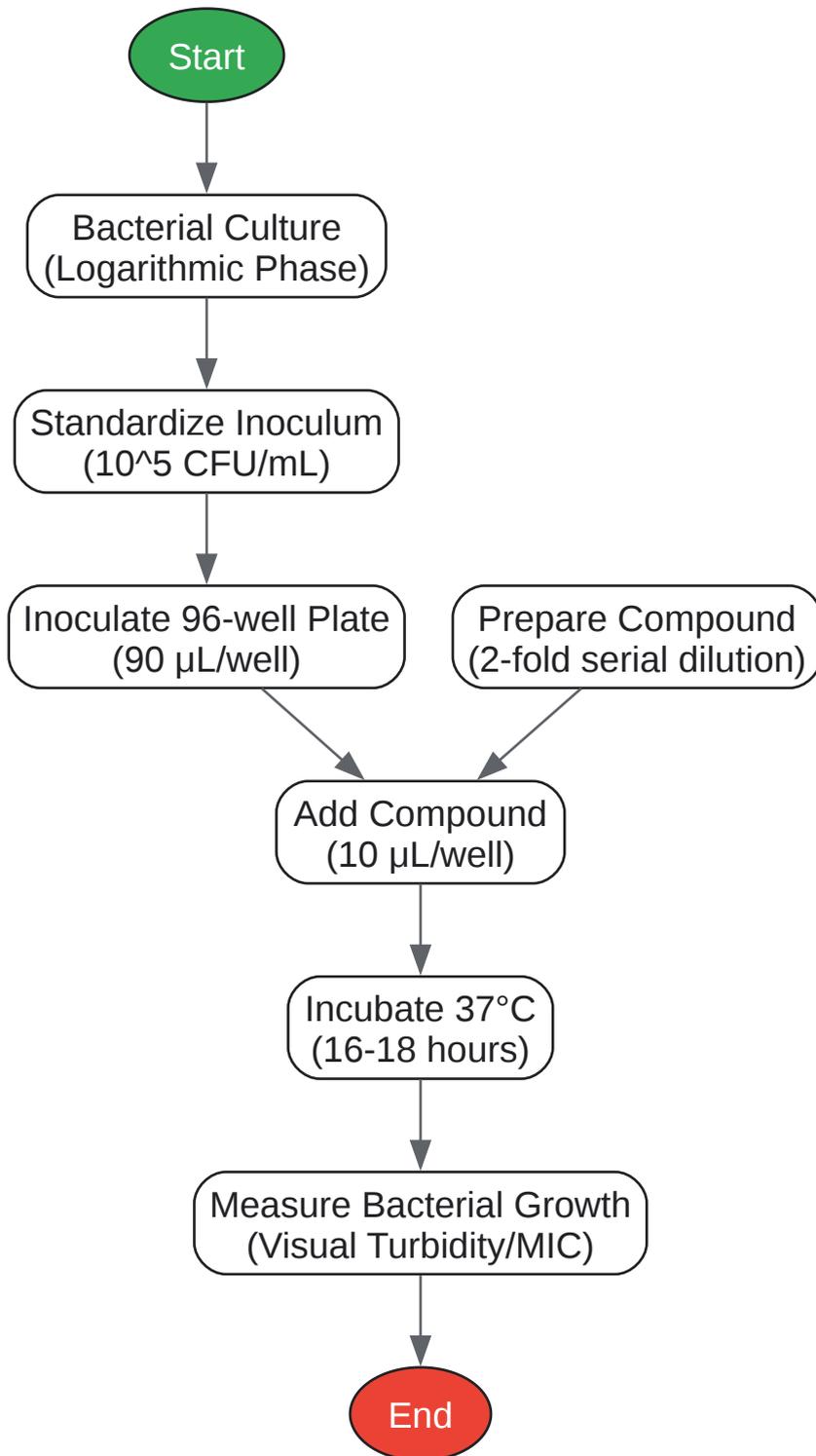
Diagram 1: Multi-Target Mechanisms of o-Vanillin



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Mechanisms of o-Vanillin include antibacterial, anti-inflammatory, antioxidant, and other bioactivities.

Diagram 2: Experimental Workflow for Antibacterial Testing



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Standard broth microdilution method workflow for determining the Minimum Inhibitory Concentration of a compound.

Key Mechanisms of Action

The biological activities of **o-Vanillin** and its derivatives are driven by interactions with multiple cellular targets:

- **Antibacterial Mechanisms:** Vanillin exhibits potent activity against multidrug-resistant bacteria by **inhibiting cell division** and causing **morphological changes** in bacterial cells, as observed via scanning electron microscopy [2]. It can also **inhibit efflux pump function**, reducing biofilm maturity and potentially reversing antibiotic resistance [2].
- **Anti-inflammatory & Antioxidant Mechanisms:** A significant body of evidence shows that vanillin suppresses the production of pro-inflammatory cytokines (TNF- α , IL-6, IL-1 β) and mediators (NO) [2]. This effect is achieved by **inhibiting key signaling pathways** like **NF- κ B** and **MAPK**, which are central to the inflammatory response [2]. Concurrently, it acts as a potent antioxidant by **scavenging reactive oxygen species** and reducing markers of oxidative stress such as malondialdehyde [2].
- **Neurological and Anticancer Mechanisms:** Specific vanillin-derived hydrazone compounds show promise in **inhibiting acetylcholinesterase**, a key target in Alzheimer's disease management, and in reducing viability in breast cancer cell lines [1].

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References

1. Design, synthesis, and biological evaluation of novel ... [sciencedirect.com]
2. Vanillin Has Potent Antibacterial, Antioxidant, and Anti ... [pmc.ncbi.nlm.nih.gov]

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